

Application Notes & Protocols: 3-Hydroxy-2-pyrrolidinone in Pharmaceutical Development

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3-Hydroxy-2-pyrrolidinone**

Cat. No.: **B082130**

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Abstract

This document provides a comprehensive technical guide on **3-Hydroxy-2-pyrrolidinone**, a pivotal heterocyclic intermediate in modern pharmaceutical synthesis. We will explore its fundamental physicochemical properties, delve into its critical role as a chiral building block for a diverse range of therapeutic agents, and provide detailed, field-tested protocols for its synthesis and subsequent chemical transformations. This guide is intended for researchers, chemists, and drug development professionals, offering both foundational knowledge and actionable methodologies to leverage this versatile compound in their research and development pipelines.

Introduction: The Strategic Importance of a Simple Lactam

The five-membered pyrrolidine ring is a ubiquitous scaffold in medicinal chemistry, prized for its unique stereochemical and physicochemical properties that allow it to effectively explore pharmacological space.^[1] Within this structural class, **3-Hydroxy-2-pyrrolidinone** (also known as a γ -hydroxy- γ -lactam) has emerged as a particularly valuable building block. Its structure incorporates a hydroxyl group on a chiral center, making it a highly sought-after precursor for the enantioselective synthesis of complex drug molecules.^[2]

The configuration at the C3 position has a profound influence on the biological properties of the final active pharmaceutical ingredient (API).^[2] Consequently, optically pure forms, especially

(S)-3-Hydroxy-2-pyrrolidinone, are crucial intermediates for synthesizing a wide array of pharmaceuticals, from cognition activators to antiviral and antibiotic agents.[2][3][4] This guide will illuminate the practical applications and handling of this key intermediate.

Physicochemical & Structural Characteristics

A thorough understanding of a starting material's properties is fundamental to successful process development and scale-up. The key characteristics of 3-Hydroxy-2-pyrrolidinone are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ NO ₂	[5]
Molecular Weight	101.10 g/mol	[5]
CAS Number	15166-68-4 (racemate)	[5]
Appearance	White to light yellow solid	[6]
Melting Point	75 - 107 °C	[6][7]
Boiling Point	194 °C (at 10 Torr)	[6]
Density	~1.292 g/cm ³	[6][7]
Storage Temperature	2-8°C, Moisture Sensitive	[6]
InChI Key	FRKGSNOMLIYPSH- UHFFFAOYSA-N (racemate)	[5]
SMILES	O=C1NCC(O)C1	

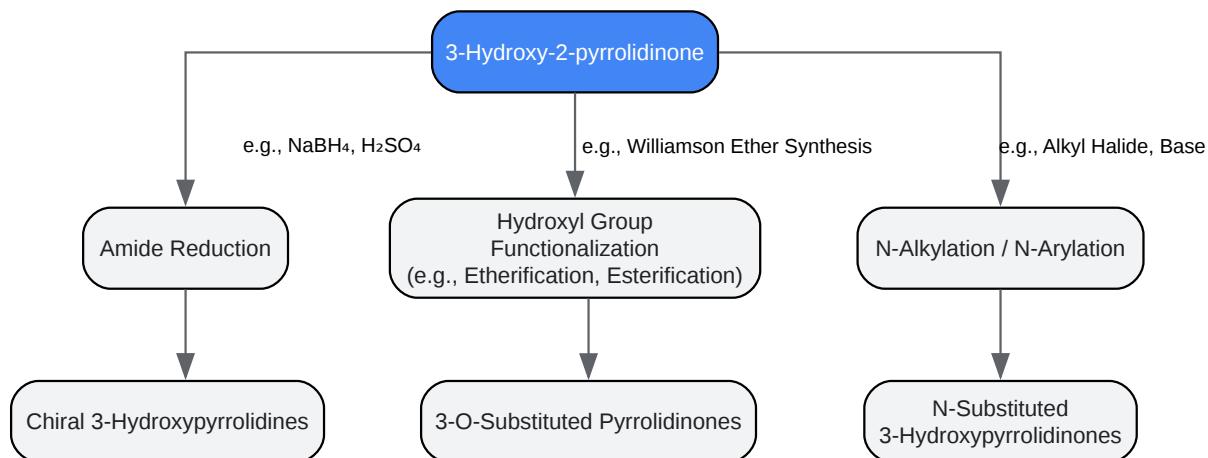
Core Applications in Pharmaceutical Synthesis

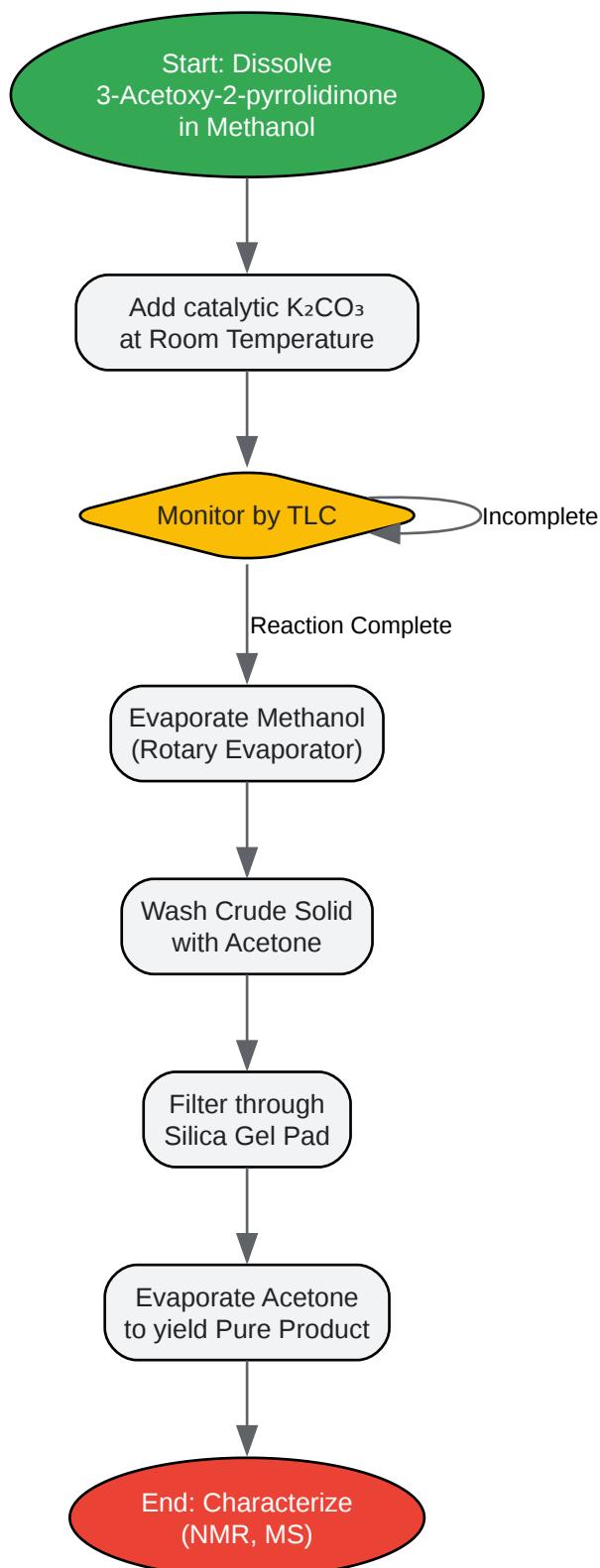
The utility of 3-Hydroxy-2-pyrrolidinone stems from the reactivity of its functional groups: the lactam, the secondary amine (once the lactam is opened), and the secondary hydroxyl group. It serves as a precursor to (S)-3-hydroxypyrrolidine, a chiral intermediate for numerous marketed and investigational drugs.[3]

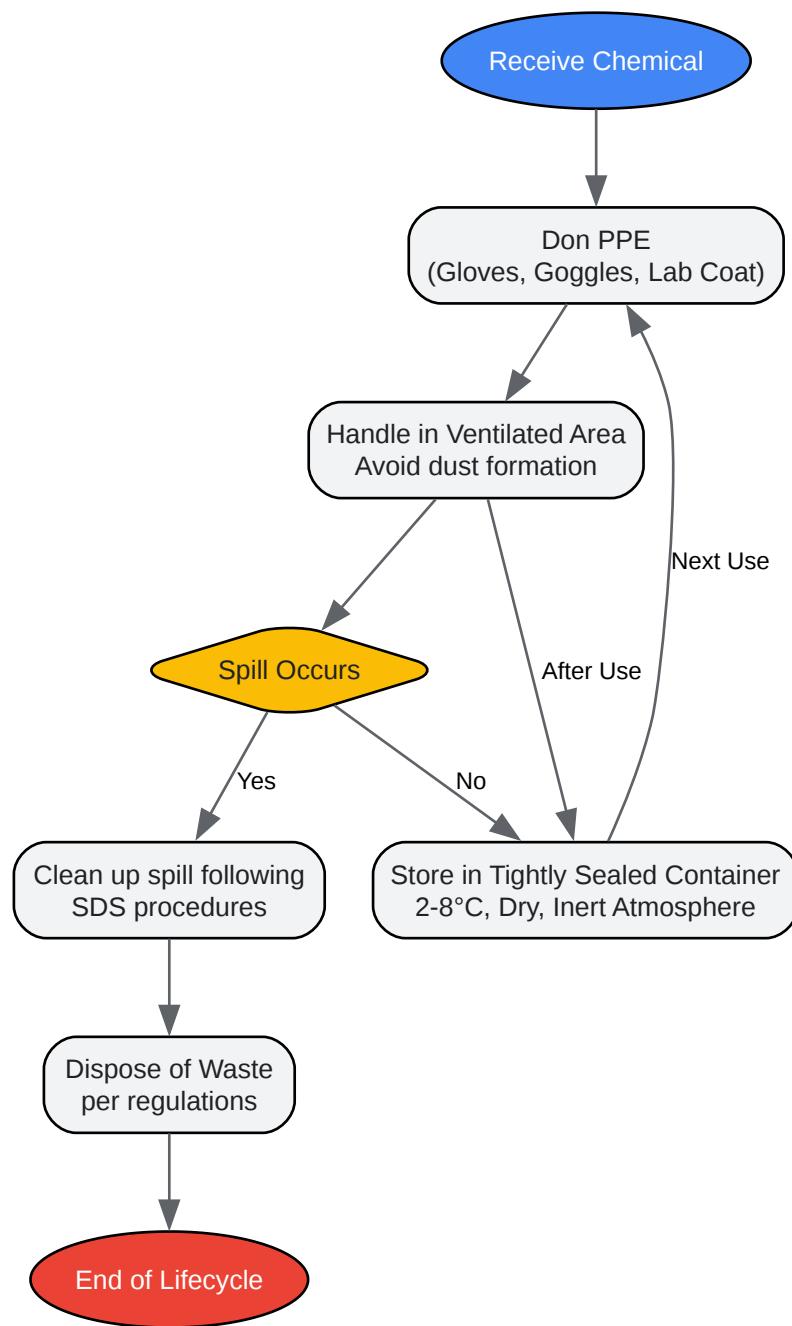
Key therapeutic areas where this intermediate is employed include:

- Cognition Enhancers: N-substituted pyrrolidinones are investigated for treating brain insufficiencies.[\[2\]](#)
- Antibiotics: The pyrrolidine core is essential for certain carbapenem and quinolone-based antibiotics.[\[3\]](#)
- Antiviral Agents: It is a building block for Hepatitis C inhibitors like Asunaprevir and Daclatasvir.[\[4\]](#)
- Calcium Channel Blockers: Used in the synthesis of drugs like Barnidipine.[\[3\]](#)
- Analgesics: Serves as an intermediate for κ-receptor agonists.[\[3\]](#)

The following diagram illustrates the central role of **3-Hydroxy-2-pyrrolidinone** as a divergent intermediate for generating various pharmaceutically relevant scaffolds.







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- To cite this document: BenchChem. [Application Notes & Protocols: 3-Hydroxy-2-pyrrolidinone in Pharmaceutical Development]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082130#3-hydroxy-2-pyrrolidinone-as-a-pharmaceutical-intermediate]

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